

An In-depth Technical Guide to 4-Nonyl Phenol Monoethoxylate-d4

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Compound of Interest

Compound Name: 4-Nonyl Phenol Monoethoxylate-d4

Cat. No.: B15598958

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, analytical methodologies, and biological significance of **4-Nonyl Phenol Monoethoxylate-d4**. This deuterated analog of 4-Nonyl Phenol Monoethoxylate serves as a crucial internal standard for the quantitative analysis of nonylphenol ethoxylates in various matrices.

Core Chemical Properties

4-Nonyl Phenol Monoethoxylate-d4 is a synthetic compound where four hydrogen atoms on the ethoxylate chain have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based analytical methods, as it is chemically identical to the non-deuterated form but has a distinct molecular weight.

Table 1: General Chemical Properties of **4-Nonyl Phenol Monoethoxylate-d4**

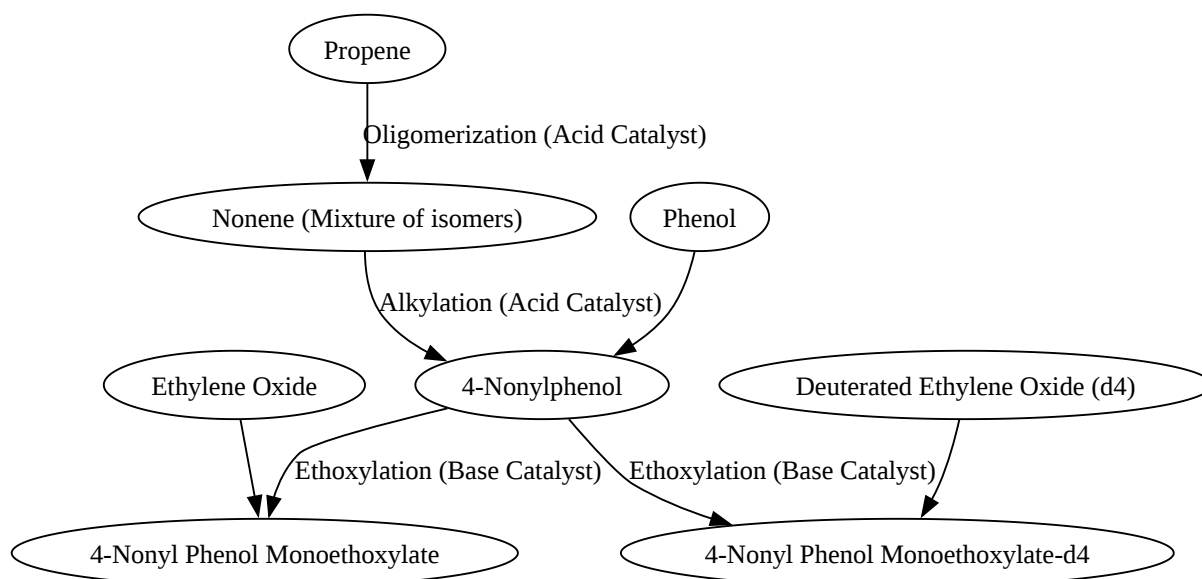
Property	Value	Source(s)
CAS Number	2733264-27-0	[1]
Molecular Formula	C ₁₇ H ₂₄ D ₄ O ₂	
Molecular Weight	268.43 g/mol	[2]
Synonyms	2-(4-Nonylphenoxy)ethanol-d ₄ , 2-(p-Nonylphenoxy)ethanol-d ₄ , Ethylene Glycol Mono-p-nonylphenyl Ether-d ₄	[3]
Physical Form	Neat	[3]

Table 2: Estimated Physical Properties of Nonyl Phenol Monoethoxylate (Non-Deuterated)

Property	Value	Source(s)
Boiling Point	> 200 °C	[4]
Melting Point	< 0 °C	[4]
Density	~1.02 - 1.29 g/cm ³	[4]
Water Solubility	Dispersible	[4]

Synthesis and Manufacturing

The industrial production of nonylphenol ethoxylates involves a two-step process. The synthesis of **4-Nonyl Phenol Monoethoxylate-d₄** would follow a similar pathway, utilizing a deuterated ethylene oxide in the final step.



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Caption: General synthesis pathway for nonylphenol ethoxylates.

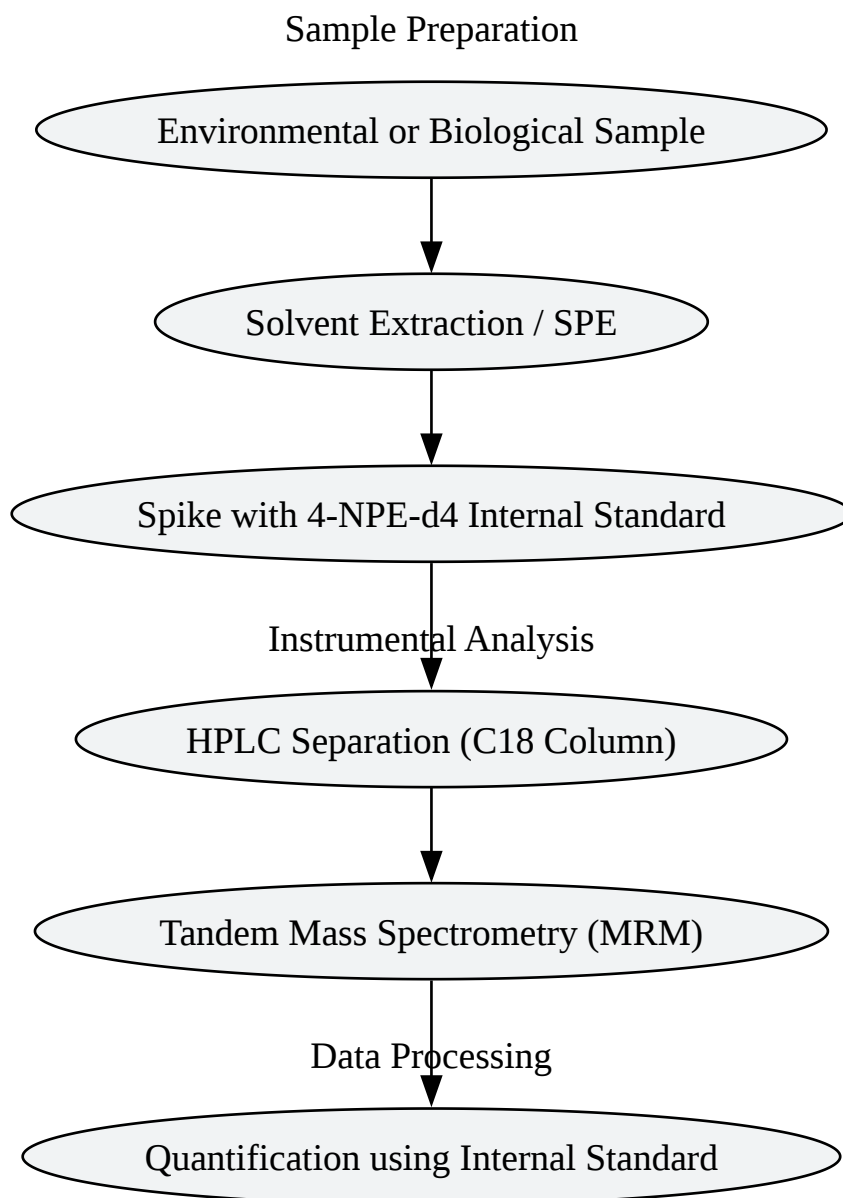
The initial step is the synthesis of nonene through the oligomerization of propene, catalyzed by an acid such as polyphosphoric acid.[5] This results in a complex mixture of nonene isomers.[5] The second step is the acid-catalyzed alkylation of phenol with the nonene mixture to produce nonylphenol.[5] Finally, ethoxylation of nonylphenol with ethylene oxide (or deuterated ethylene oxide for the d4 variant) under basic conditions yields the nonylphenol ethoxylate.[5]

Experimental Protocols: Analysis of Nonylphenol Ethoxylates

4-Nonyl Phenol Monoethoxylate-d4 is primarily used as an internal standard in analytical methods for the detection and quantification of nonylphenol and its ethoxylates in environmental and biological samples. Liquid chromatography coupled with tandem mass spectrometry (LC/MS/MS) is a highly sensitive and specific method for this purpose.[6]

General LC/MS/MS Protocol:

- Sample Preparation:
 - Solid samples (e.g., textiles, sediment) are typically extracted with an organic solvent like methanol or acetonitrile, often using ultrasonication.[\[6\]](#)[\[7\]](#)
 - Liquid samples (e.g., water) may undergo solid-phase extraction (SPE) to concentrate the analytes and remove interfering matrix components.
 - The sample extract is then spiked with a known concentration of **4-Nonyl Phenol Monoethoxylate-d4** as an internal standard.
- Chromatographic Separation:
 - An aliquot of the prepared sample is injected into a high-performance liquid chromatography (HPLC) system.
 - Separation is typically achieved on a reverse-phase C18 column.[\[6\]](#)
 - A gradient elution with a mobile phase consisting of an aqueous component (e.g., ammonium acetate in water) and an organic component (e.g., acetonitrile) is commonly used.[\[6\]](#)
- Mass Spectrometric Detection:
 - The eluent from the HPLC is introduced into a tandem mass spectrometer, usually equipped with an electrospray ionization (ESI) source operating in positive or negative ion mode.[\[6\]](#)
 - The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity.[\[6\]](#)
 - Specific precursor-to-product ion transitions are monitored for the target analytes and the deuterated internal standard.



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Caption: General workflow for the analysis of nonylphenol ethoxylates.

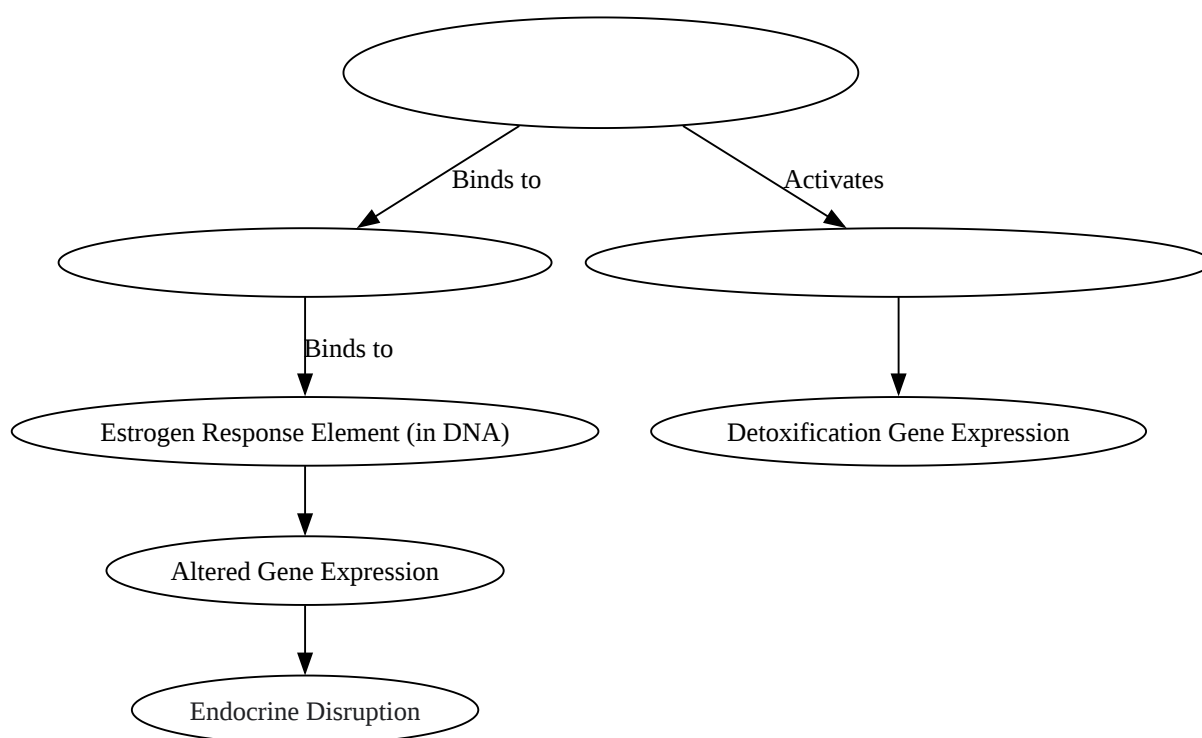
Biological Activity and Signaling Pathways

While **4-Nonyl Phenol Monoethoxylate-d4** itself is used for analytical purposes, the non-deuterated parent compound, along with its degradation product 4-nonylphenol, are well-

documented endocrine disruptors.[8] These compounds are considered xenoestrogens, meaning they can mimic the effects of estrogen in the body.[9]

The primary mechanism of action is through the binding to estrogen receptors (ER α and ER β), which can lead to the activation or inhibition of estrogen-responsive genes. This can disrupt normal endocrine function and has been associated with various adverse health effects, including reproductive and developmental problems.

In addition to interacting with estrogen receptors, nonylphenol has been shown to activate the constitutive androstane receptor (CAR), a nuclear receptor involved in the detoxification of foreign chemicals.[3]



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Caption: Simplified signaling pathway of nonylphenol as an endocrine disruptor.

In summary, **4-Nonyl Phenol Monoethoxylate-d4** is an indispensable tool for the accurate measurement of nonylphenol ethoxylates. Understanding its chemical properties and the biological effects of its non-deuterated counterpart is essential for researchers in environmental science, toxicology, and drug development.

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